

Stability of MDL-28170 in solution at room temperature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MDL-28170

Cat. No.: B032599

[Get Quote](#)

Technical Support Center: MDL-28170

Welcome to the technical support center for **MDL-28170**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **MDL-28170** in solution. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful application of this potent calpain inhibitor in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MDL-28170**?

A1: **MDL-28170** is soluble in several organic solvents. For most in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent.^{[1][2][3][4][5]} It is also soluble in ethanol. Please note that **MDL-28170** is insoluble in water. For optimal results, use fresh, anhydrous DMSO as moisture can reduce solubility.

Q2: What is the recommended storage condition for **MDL-28170** as a dry powder?

A2: As a lyophilized powder, **MDL-28170** should be stored at -20°C under desiccating conditions. In this state, the compound is stable for up to 3 years.

Q3: How should I store **MDL-28170** once it is in solution?

A3: Stock solutions of **MDL-28170** should be aliquoted to avoid multiple freeze-thaw cycles and stored at -20°C or -80°C. Long-term storage of the solution is not recommended, and it is best to use it soon after preparation.

Q4: What is the stability of **MDL-28170** in solution at different temperatures?

A4: While specific quantitative data on the degradation of **MDL-28170** at room temperature is limited, it is generally advised to minimize the time the compound spends at room temperature. For short-term storage, solutions are typically kept at -20°C or -80°C. The stability of the stock solution varies depending on the storage temperature.

Q5: Can I store my **MDL-28170** solution at room temperature?

A5: It is not recommended to store **MDL-28170** solutions at room temperature for extended periods. For optimal potency and to prevent degradation, stock solutions should be stored at -20°C or -80°C.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitate observed in MDL-28170 solution after thawing.	The solubility limit may have been exceeded, or the solvent may have absorbed moisture.	Gently warm the solution and use ultrasonic treatment to aid in redissolving the compound. Ensure you are using anhydrous DMSO for preparing the stock solution.
Inconsistent or weaker than expected experimental results.	The MDL-28170 solution may have degraded due to improper storage or multiple freeze-thaw cycles. The compound may have a limited half-life in your specific experimental conditions.	Prepare a fresh stock solution from the lyophilized powder. Aliquot the stock solution to minimize freeze-thaw cycles. Consider the in vivo half-life of approximately 2 hours when designing experiments.
Difficulty dissolving MDL-28170 powder.	The solvent may not be appropriate, or the concentration is too high.	Ensure you are using a recommended solvent like DMSO or ethanol. You may need to use ultrasonic and warming to achieve higher concentrations in DMSO.

Data Presentation

Table 1: Solubility of **MDL-28170**

Solvent	Solubility	Reference
DMSO	≥16.75 mg/mL	
DMSO	75 mg/mL	
DMSO	30 mg/mL (with ultrasonic and warming)	
DMSO	78 mg/mL	
DMSO	up to 100 mM	
DMSO	26 mg/mL	
Ethanol	≥25.05 mg/mL (with ultrasonic)	
Ethanol	6 mg/mL	
Water	Insoluble	

Table 2: Recommended Storage Conditions for **MDL-28170** Solutions

Storage Temperature	Duration	Reference
-20°C	Up to 1 month	
-80°C	Up to 6 months	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **MDL-28170** Stock Solution in DMSO

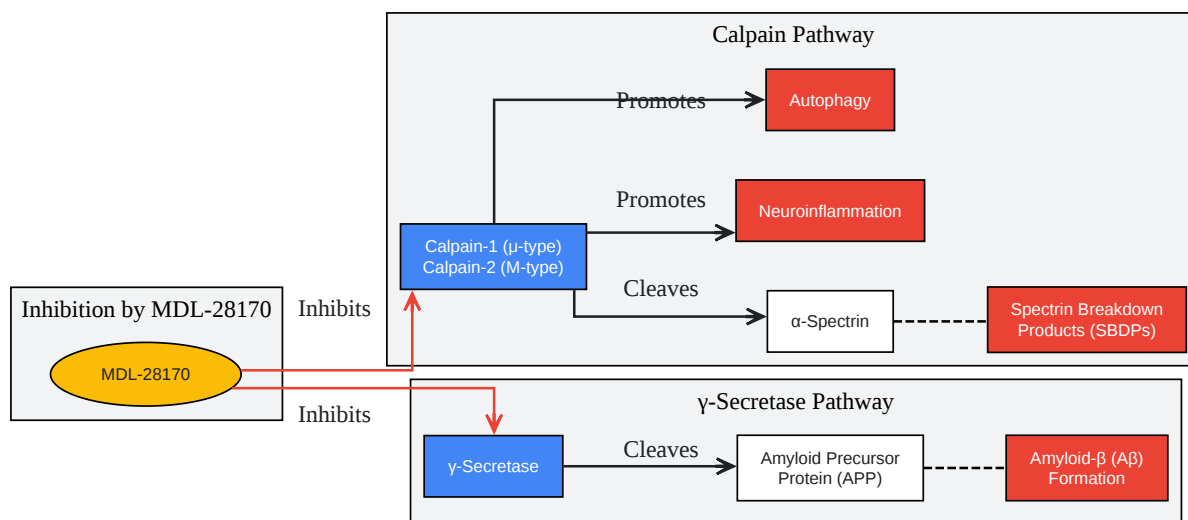
- Allow the vial of lyophilized **MDL-28170** to equilibrate to room temperature for at least 60 minutes before opening.
- To prepare a 10 mM stock solution, reconstitute 5 mg of **MDL-28170** powder (Molecular Weight: 382.5 g/mol) in 1.30 mL of anhydrous DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming and sonication can be used to aid dissolution if necessary.

- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -20°C or -80°C.

Protocol 2: General Cell-Based Assay Protocol

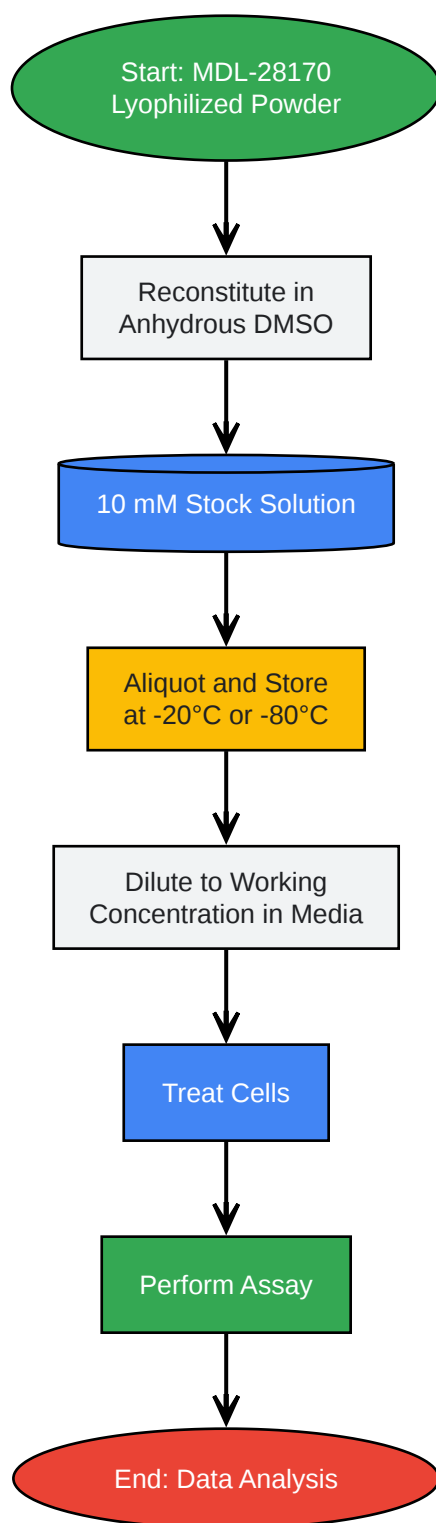
- Culture cells to the desired confluency in appropriate cell culture plates.
- Prepare the final working concentration of **MDL-28170** by diluting the stock solution in fresh cell culture medium. Ensure the final DMSO concentration is not toxic to the cells (typically <0.5%).
- Pre-treat the cells with the **MDL-28170** containing medium for a specified duration (e.g., 1 hour) before applying the experimental treatment.
- Proceed with the experimental treatment as planned.
- After the desired incubation time, perform the relevant assays to assess the effects of **MDL-28170**.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: **MDL-28170** inhibits Calpain and γ-Secretase pathways.



[Click to download full resolution via product page](#)

Caption: General workflow for preparing and using **MDL-28170**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MDL-28170 (Calpain Inhibitor III) | Cell Signaling Technology [cellsignal.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. MDL 28170 (Calpain Inhibitor III), calpain and cathepsin B inhibitor (CAS 88191-84-8) | Abcam [abcam.com]
- 5. ≥90% (TLC), calpain I and II inhibitor | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Stability of MDL-28170 in solution at room temperature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032599#stability-of-mdl-28170-in-solution-at-room-temperature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com